

# An In-depth Technical Guide to (3-Chlorophenyl)(indolin-1-yl)methanone

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## Compound of Interest

Compound Name: (3-Chlorophenyl)(indolin-1-yl)methanone

CAS No.: 330468-96-7

Cat. No.: B404998

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CAS Number: 330468-96-7

Prepared for: Researchers, Scientists, and Drug Development Professionals

## Introduction

**(3-Chlorophenyl)(indolin-1-yl)methanone** is a synthetic compound featuring a core structure that merges a substituted aromatic ketone with an indoline moiety. This unique combination of functional groups makes it a molecule of significant interest in medicinal chemistry and drug discovery. The indoline scaffold is a privileged structure found in numerous biologically active natural products and synthetic compounds. Its fusion with a 3-chlorophenyl ketone introduces specific electronic and steric properties that can modulate pharmacological activity. This technical guide provides a comprehensive overview of the synthesis, properties, and potential applications of **(3-Chlorophenyl)(indolin-1-yl)methanone**, offering valuable insights for researchers engaged in the exploration of novel therapeutics.

## Chemical Properties and Data

A thorough understanding of the physicochemical properties of **(3-Chlorophenyl)(indolin-1-yl)methanone** is fundamental for its application in research and development. The following table summarizes its key chemical identifiers and properties.

Property	Value	Source
CAS Number	330468-96-7	[1]
Molecular Formula	C <sub>15</sub> H <sub>12</sub> ClNO	[1]
Molecular Weight	257.71 g/mol	[1]
MDL Number	MFCD01214032	[1]
SMILES Code	O=C(C1=CC=CC(Cl)=C1)N2C CC3=CC=CC=C32	[1]

## Synthesis and Methodology

The synthesis of **(3-Chlorophenyl)(indolin-1-yl)methanone** is typically achieved through the acylation of indoline with 3-chlorobenzoyl chloride. This reaction is a standard and efficient method for the formation of an amide bond between a secondary amine (indoline) and an acyl chloride.

## Experimental Protocol: Acylation of Indoline

This protocol outlines a general procedure for the synthesis of **(3-Chlorophenyl)(indolin-1-yl)methanone**.

Materials:

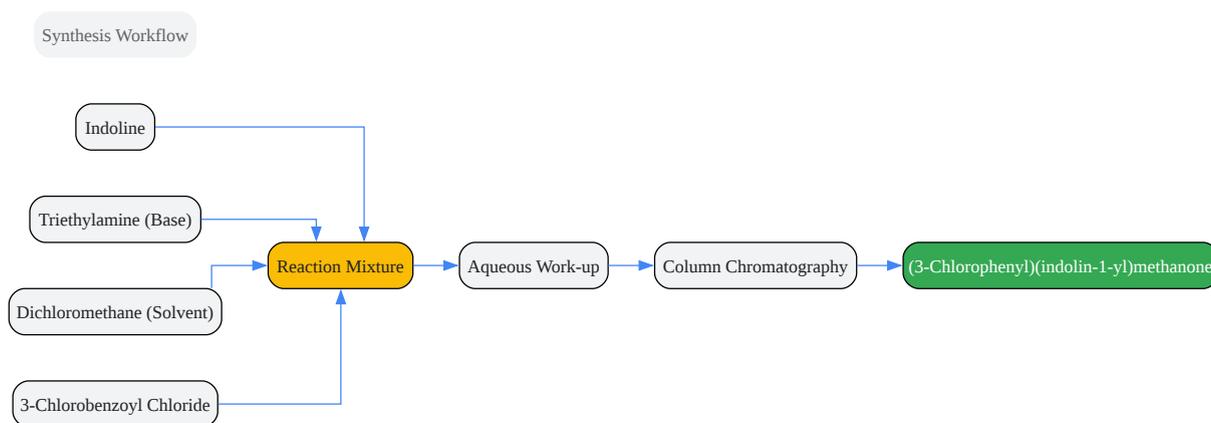
- Indoline
- 3-Chlorobenzoyl chloride
- Triethylamine (or another suitable base)
- Dichloromethane (or another suitable aprotic solvent)
- Anhydrous sodium sulfate
- Saturated aqueous sodium bicarbonate solution
- Brine

- Silica gel for column chromatography
- Hexane and Ethyl acetate (for chromatography)

#### Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve indoline (1.0 equivalent) in anhydrous dichloromethane.
- **Addition of Base:** Add triethylamine (1.2 equivalents) to the solution and stir for 10-15 minutes at room temperature. The base acts as a scavenger for the hydrochloric acid by-product.
- **Acylation:** Slowly add a solution of 3-chlorobenzoyl chloride (1.1 equivalents) in anhydrous dichloromethane to the reaction mixture. The addition should be done dropwise to control the exothermic reaction.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material (indoline) is consumed.
- **Work-up:** Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate. Separate the organic layer.
- **Extraction:** Wash the organic layer sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a hexane-ethyl acetate gradient to yield pure **(3-Chlorophenyl)(indolin-1-yl)methanone**.

#### Logical Relationship of Synthesis Steps



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Caption: A diagram illustrating the key stages in the synthesis of **(3-Chlorophenyl)(indolin-1-yl)methanone**.

## Potential Applications and Biological Activity

While specific biological activity data for **(3-Chlorophenyl)(indolin-1-yl)methanone** is not extensively documented in publicly available literature, the structural motifs present in the molecule suggest several potential areas of pharmacological interest.

The indoline and indolin-2-one cores are found in a wide range of biologically active compounds, including potent inhibitors of receptor tyrosine kinases (RTKs), which are crucial targets in cancer therapy. For instance, derivatives of 3-substituted-indolin-2-one have demonstrated anti-inflammatory and antitumor activities. The introduction of a chlorine atom on the phenyl ring can enhance the potency of pharmaceutical lead compounds.

Furthermore, compounds containing the arylpiperazine moiety, which is structurally related to the indoline part of the target molecule, have shown activity as serotonin receptor modulators and have been investigated for their potential as antidepressant and antinociceptive agents.[2]  
[3]

Given these precedents, **(3-Chlorophenyl)(indolin-1-yl)methanone** represents a valuable scaffold for the development of novel therapeutic agents, particularly in the fields of oncology and neuroscience. Further biological screening is warranted to elucidate its specific pharmacological profile.

## Safety and Handling

Based on available safety data for structurally related compounds, **(3-Chlorophenyl)(indolin-1-yl)methanone** should be handled with care in a laboratory setting.

Hazard Identification:

- Harmful if swallowed.
- May cause skin and eye irritation.

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Work in a well-ventilated area or under a fume hood.
- Avoid inhalation of dust or vapors.
- Wash hands thoroughly after handling.
- Store in a tightly sealed container in a cool, dry place.[1]

First Aid:

- If swallowed: Rinse mouth with water and seek immediate medical attention.

- If on skin: Wash with soap and water.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.
- If inhaled: Move to fresh air.

## Conclusion

**(3-Chlorophenyl)(indolin-1-yl)methanone** is a synthetically accessible compound with a chemical structure that suggests a high potential for biological activity. The straightforward synthesis and the presence of privileged pharmacological scaffolds make it an attractive candidate for further investigation in drug discovery programs. This guide provides the foundational knowledge necessary for researchers to safely handle, synthesize, and explore the therapeutic potential of this intriguing molecule.

## References

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- [2. New, Eco-Friendly Method for Synthesis of 3-Chlorophenyl and 1,1'-Biphenyl Piperazinylhexyl Trazodone Analogues with Dual 5-HT1A/5-HT7 Affinity and Its Antidepressant-like Activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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